

# Personal protective equipment for handling 4-Pyridylacetonitrile hydrochloride

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## Compound of Interest

Compound Name: 4-Pyridylacetonitrile hydrochloride

Cat. No.: B122261

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## Essential Safety and Handling Guide for 4-Pyridylacetonitrile Hydrochloride

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for researchers, scientists, and drug development professionals handling **4-Pyridylacetonitrile hydrochloride**. Adherence to these guidelines is crucial for ensuring laboratory safety and minimizing exposure risks.

## Hazard and Safety Information

**4-Pyridylacetonitrile hydrochloride** is a compound that requires careful handling due to its potential health hazards. It is harmful if swallowed, in contact with skin, or inhaled, and can cause skin, eye, and respiratory irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Property	Data	Citations
Chemical Formula	C <sub>7</sub> H <sub>7</sub> CIN <sub>2</sub>	<a href="#">[2]</a>
Molecular Weight	154.6 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	White to off-white solid	<a href="#">[2]</a>
Melting Point	267 °C (decomposes)	<a href="#">[1]</a> <a href="#">[2]</a>
Storage Temperature	2-8°C	<a href="#">[2]</a>
Hazard Class	6.1	<a href="#">[2]</a>
Packing Group	III	<a href="#">[2]</a>
GHS Hazard Statements	H302+H312+H332, H315, H319, H335	<a href="#">[1]</a>
Signal Word	Warning	<a href="#">[1]</a> <a href="#">[2]</a>

## Personal Protective Equipment (PPE) Requirements

A comprehensive approach to Personal Protective Equipment (PPE) is mandatory to prevent exposure. The following table outlines the minimum PPE requirements.

Body Part	Required PPE	Citations
Eyes/Face	Chemical safety goggles or safety glasses with side shields. A face shield should be worn over goggles if there is a splash hazard.	<a href="#">[4]</a> <a href="#">[5]</a>
Skin	A chemical-resistant lab coat, fully buttoned. Disposable nitrile gloves are suitable for short-term protection; change them frequently.	<a href="#">[4]</a> <a href="#">[5]</a>
Respiratory	All work should be conducted in a certified chemical fume hood. If a fume hood is not available, a NIOSH-approved respirator with an organic vapor cartridge is required.	<a href="#">[4]</a> <a href="#">[5]</a>
Footwear	Closed-toe, closed-heel shoes that cover the entire foot must be worn.	<a href="#">[4]</a>

## Operational Plan: Step-by-Step Guidance for Handling

### 1. Receiving and Inspection:

- Upon receipt, inspect the container for any damage or leaks.
- Verify that the container is properly labeled.
- Log the chemical into the laboratory inventory.

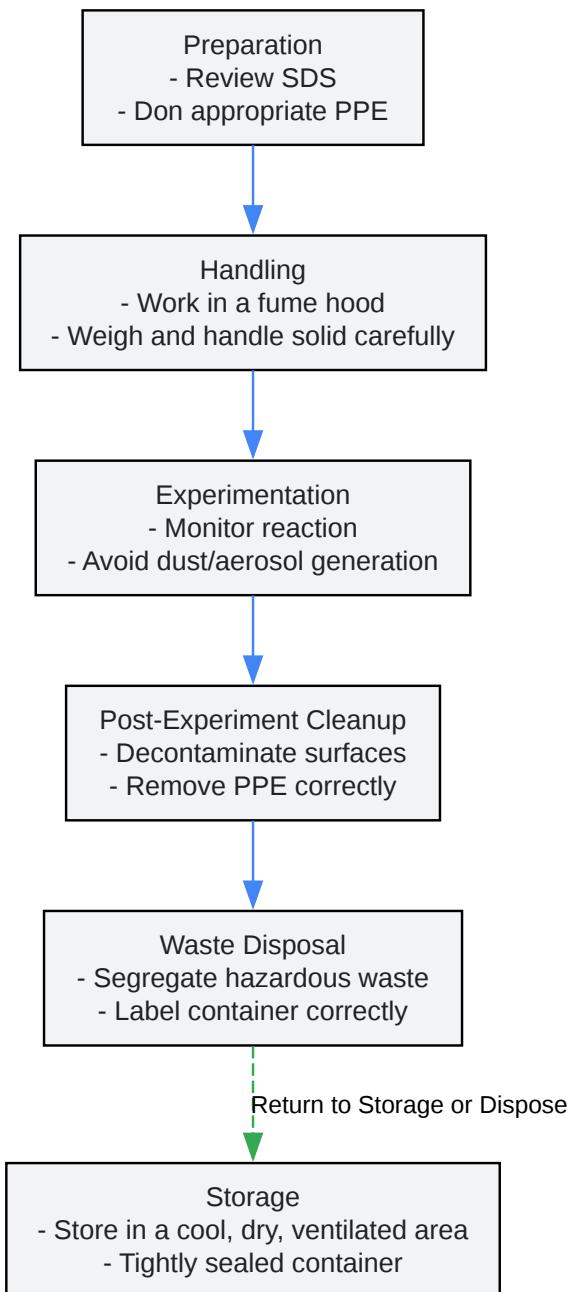
### 2. Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area designated for toxic chemicals.[5][6]
- The recommended storage temperature is between 2-8°C.[2]
- Store away from incompatible materials, such as strong oxidizing agents.[5][6]

### 3. Handling and Use:

- Always handle this compound within a certified chemical fume hood to minimize inhalation risk.[5]
- Avoid the formation of dust and aerosols.[7]
- Use non-sparking tools and equipment.[7]
- Ensure an emergency eyewash station and safety shower are readily accessible.[6][8]
- Do not eat, drink, or smoke in the area where the chemical is handled.[3]
- Wash hands thoroughly with soap and water after handling, even when gloves have been worn.[3][5]

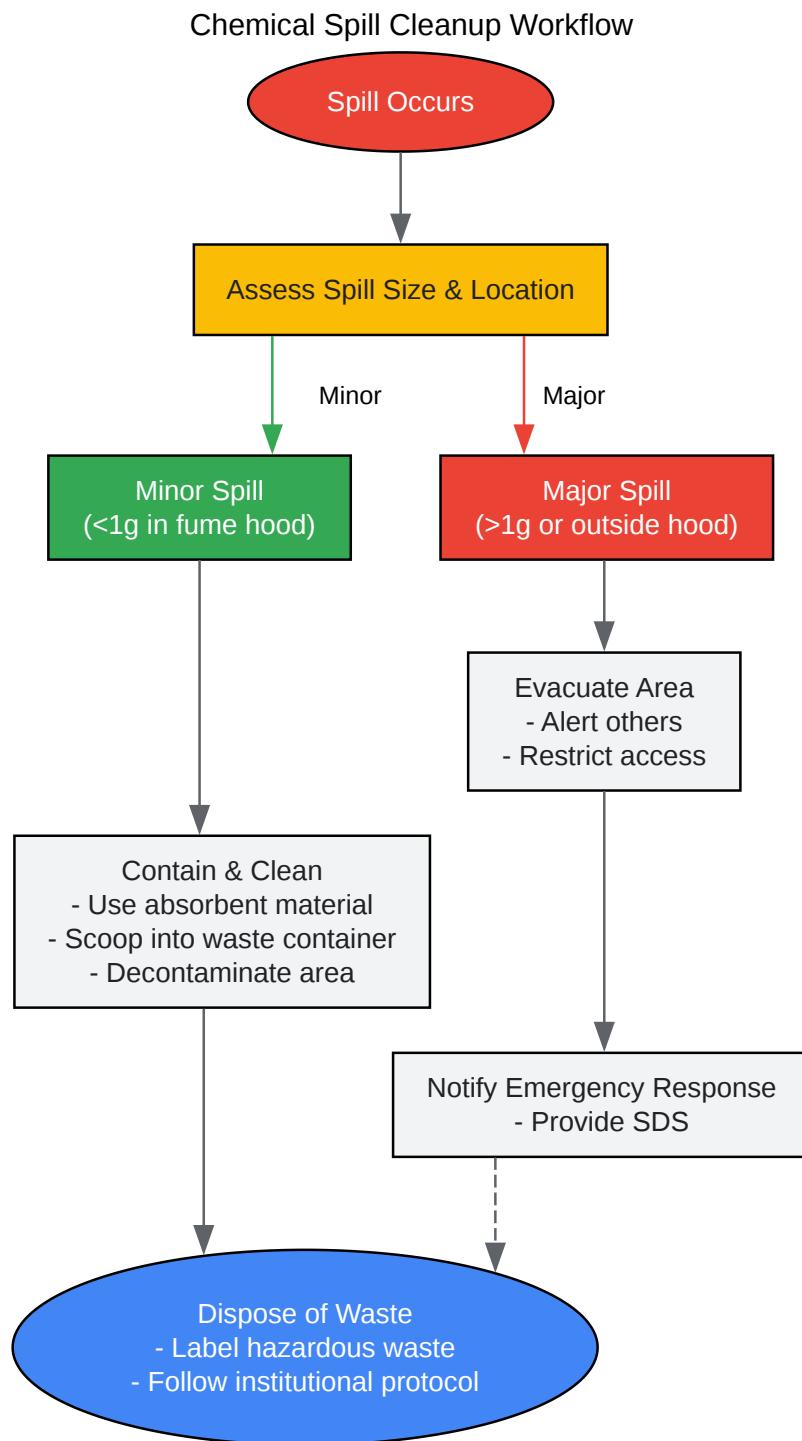
## General Laboratory Workflow for Handling 4-Pyridylacetonitrile hydrochloride

[Click to download full resolution via product page](#)**Caption: General workflow for handling 4-Pyridylacetonitrile hydrochloride.**

# Emergency Response Plan

## 1. Spill Cleanup:

- Minor Spill (<1g in a fume hood):
  - Alert personnel in the immediate area.[5]
  - Wearing appropriate PPE, contain the spill with an inert absorbent material like vermiculite or sand.[5][9]
  - Carefully scoop the absorbed material into a labeled, sealable hazardous waste container. [5][9]
  - Decontaminate the area with a suitable solvent, followed by soap and water, collecting all cleaning materials as hazardous waste.[5][9]
- Major Spill (>1g or outside a fume hood):
  - Evacuate the immediate area immediately.[5]
  - Alert the institution's emergency response team and the laboratory supervisor.[5]
  - Restrict access to the spill area.[5]
  - Provide the emergency response team with the Safety Data Sheet (SDS) for the compound.[5]



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Caption: Workflow for responding to a chemical spill.

## 2. First Aid Measures:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention.[3][10]
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing. Seek medical attention.[3][10]
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, provide artificial respiration. Seek medical attention.[10]
- Ingestion: Rinse mouth with water and call a POISON CENTER or doctor for treatment advice. Do NOT induce vomiting.[3][8][10]

## Disposal Plan

All waste containing **4-Pyridylacetonitrile hydrochloride** must be treated as hazardous waste.

- Collection:
  - Collect unused chemical and any contaminated materials (e.g., absorbent pads, gloves, weighing paper) in a designated, compatible, and properly labeled hazardous waste container with a secure lid.[5][11]
- Labeling:
  - The waste container must be clearly labeled with "Hazardous Waste" and the full chemical name: "**4-Pyridylacetonitrile hydrochloride**".
- Storage of Waste:
  - Store the sealed waste container in a designated waste accumulation area, away from incompatible materials.
- Disposal:

- Arrange for pickup and disposal through your institution's Environmental Health and Safety (EHS) office.[9]
- Follow all local, state, and federal regulations for chemical waste disposal.[5][11]
- Do not dispose of this chemical down the drain.[5]

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- To cite this document: BenchChem. [Personal protective equipment for handling 4-Pyridylacetonitrile hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b122261#personal-protective-equipment-for-handling-4-pyridylacetonitrile-hydrochloride>]

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